

Technical Guide: Physicochemical Properties of 2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile

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Compound of Interest

Compound Name: 2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile

Cat. No.: B098850

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physicochemical properties of the organic compound **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile**, a substituted benzeneacetonitrile derivative. The information herein is compiled to support research and development activities where this compound is of interest.

Core Physicochemical Data

The primary physical characteristics of **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile** are its melting and boiling points, which are crucial for determining its physical state under various experimental conditions, assessing its purity, and planning synthetic or purification procedures.

Data Presentation

A summary of the available quantitative data for **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile** is presented in the table below for straightforward reference.

Property	Value
Melting Point	110-112 °C[1]
Boiling Point	Not available[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₄
Molecular Weight	222.2 g/mol [1][2]
CAS Number	17354-04-0[1][2]

Experimental Protocols

While specific, detailed experimental protocols for the determination of the melting and boiling points of **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile** are not extensively documented in publicly available literature, the general methodology for such determinations is standardized.

Melting Point Determination (General Protocol):

The melting point of a solid crystalline substance like **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile** is typically determined using a capillary melting point apparatus.

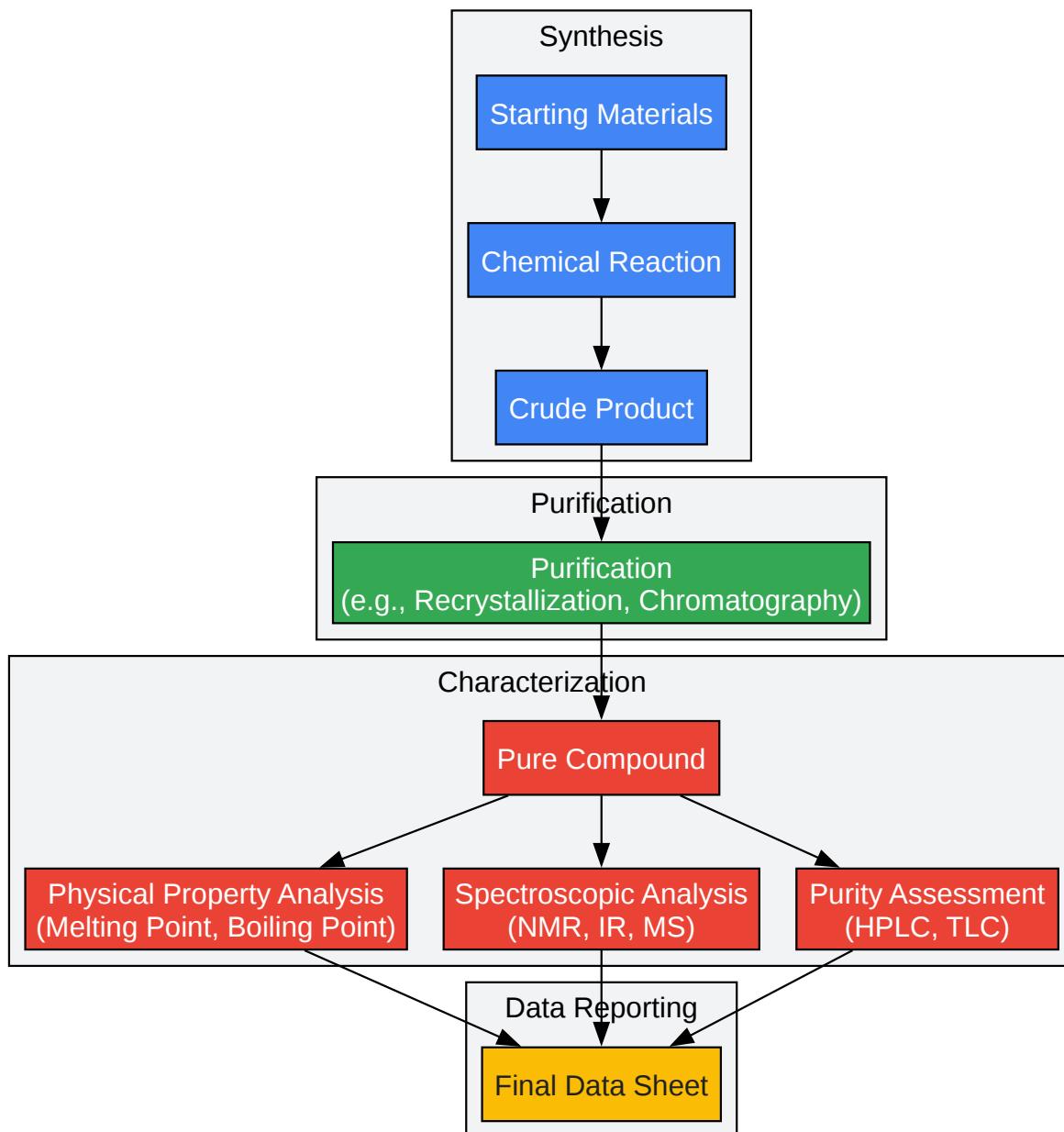
- Sample Preparation: A small, dry sample of the crystalline compound is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of a few millimeters.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or an electronic temperature sensor.
- Heating: The sample is heated at a controlled, slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- Observation: The temperature at which the substance first begins to melt (the point at which the first liquid droplet is observed) and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.

The reported melting point of 110-112 °C suggests a relatively pure sample.[1] Impurities typically cause a depression and broadening of the melting point range.

Logical Workflow Visualization

To facilitate a conceptual understanding of the typical process involved in characterizing a chemical compound, the following workflow diagram is provided. This illustrates the logical progression from synthesis to physicochemical analysis.

General Workflow for Chemical Compound Characterization

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Caption: General workflow for chemical compound synthesis and characterization.

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References

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